

A Technical Guide to the Physical Characteristics of Basic Brown 16 Powder

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the core physical and chemical characteristics of **Basic Brown 16**, a single azo dye primarily utilized in non-oxidative hair dye formulations.[1][2] The information presented is intended to support research, development, and quality control activities by providing key data points and standardized experimental methodologies.

Physical and Chemical Properties

Basic Brown 16 is chemically identified as [8-[(4-aminophenyl)diazenyl]-7-hydroxynaphthalen-2-yl]-trimethylazanium;chloride.[1] It is typically supplied as a powder for use in cosmetic products.[2][3] The key physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of Basic Brown 16



Property	Value	References
Appearance	Dark green to black powder	[1][4][5][6][7]
Physical Form	Solid, Powder, Granules	[5][8][9]
CAS Number	26381-41-9	[1][8][9][10][11][12]
Molecular Formula	C19H21CIN4O	[1][6][8][9][10][12]
Molecular Weight	356.85 g/mol	[1][9][10][12]
Melting Point	169-175 °C (with decomposition)	[1][4][7]
Density	1.2 g/cm ³	[9]
Solubility in Water	>100 g/L at room temperature; 373 g/L at 20°C	[1][4][7]
Solubility in Ethanol	10-100 g/L at room temperature	[4][7]
Solubility in DMSO	50-200 g/L at room temperature	[4][7]
Partition Coefficient (Log P)	-0.74 (pH 9.95, 23°C)	[7]

Spectroscopic and Morphological Characteristics

Spectroscopic analysis is fundamental for the structural elucidation and qualitative assessment of **Basic Brown 16**.[1] As an azo dye, it exhibits characteristic absorption in the UV-Visible spectrum.[1] Morphological analysis using techniques like Field Emission Scanning Electron Microscopy (FESEM) can reveal details about the powder's surface texture, porosity, and crystal habit.[1]

Table 2: Spectroscopic Data for Basic Brown 16



Spectroscopic Technique	Characteristic Data	Reference
UV-Visible Spectroscopy	λmax: 218 nm, 259 nm, 478 nm	[1]
¹ H Nuclear Magnetic Resonance (NMR)	δ 3.3 ppm (trimethylammonium group); δ 7.8–8.2 ppm (aromatic protons)	[1]

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible characterization of **Basic Brown 16** powder. The following sections outline standard protocols for determining key physical properties.

The melting point of a crystalline solid provides a sharp indication of its purity.[13] Impurities typically cause a depression and broadening of the melting point range.[13] The capillary method is a standard technique for this determination.

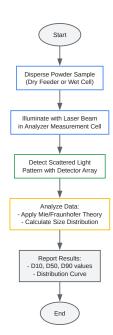
Methodology:

- Sample Preparation: A small amount of finely powdered **Basic Brown 16** is introduced into a glass capillary tube, which is sealed at one end.[14][15] The tube is tapped gently to pack the powder to a height of 1-2 mm.[14][15]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[15] This assembly is placed in a heating apparatus, such as a Thiele tube or a digital Mel-Temp device.[13]
- Heating and Observation: The apparatus is heated slowly, at a rate of approximately 2°C per minute, as the temperature approaches the expected melting point.[13]
- Data Recording: Two temperatures are recorded: T1, the temperature at which the first drop
 of liquid appears, and T2, the temperature at which the entire sample becomes liquid.[14]
 The melting point is reported as the range T1-T2.[13]

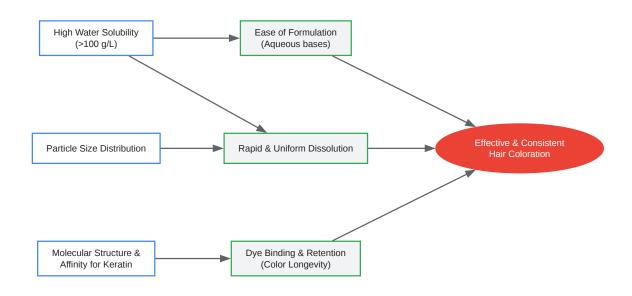












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